

neratinib maleate gastric acid reducing agents interaction management

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Compound Focus: Neratinib Maleate

CAS No.: 915942-22-2

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Mechanism of Interaction

Neratinib is a weak base with **pH-dependent solubility** [1]. Its solubility decreases as the gastric pH increases. Acid-reducing agents, such as Proton Pump Inhibitors (PPIs), H₂-receptor antagonists, and antacids, work by raising the gastric pH [1]. This elevated pH can impair the dissolution and subsequent absorption of neratinib in the gastrointestinal tract, leading to reduced systemic exposure [1].

Quantitative Impact on Exposure

The following table summarizes the quantitative effects of coadministering neratinib with the proton pump inhibitor lansoprazole, as observed in a clinical pharmacokinetic study [1].

Pharmacokinetic Parameter	Neratinib Alone (Geometric LSM)	Neratinib + Lansoprazole (Geometric LSM)	Reduction
C _{max} (Peak Plasma Concentration)	84.5 ng/mL	24.5 ng/mL	~70% [1]
AUC _{0-t} (Extent of Exposure)	1478 ng·h/mL	426 ng·h/mL	~70% [1]

Pharmacokinetic Parameter	Neratinib Alone (Geometric LSM)	Neratinib + Lansoprazole (Geometric LSM)	Reduction
AUC _{0–inf} (Total Exposure)	1557 ng·h/mL	542 ng·h/mL	~65% [1]

Management Guidelines for Coadministration

Based on the interaction mechanism, the following management strategies are recommended to minimize the impact on neratinib absorption [2] [3] [4]:

Acid-Reducing Agent Class	Recommended Management Strategy
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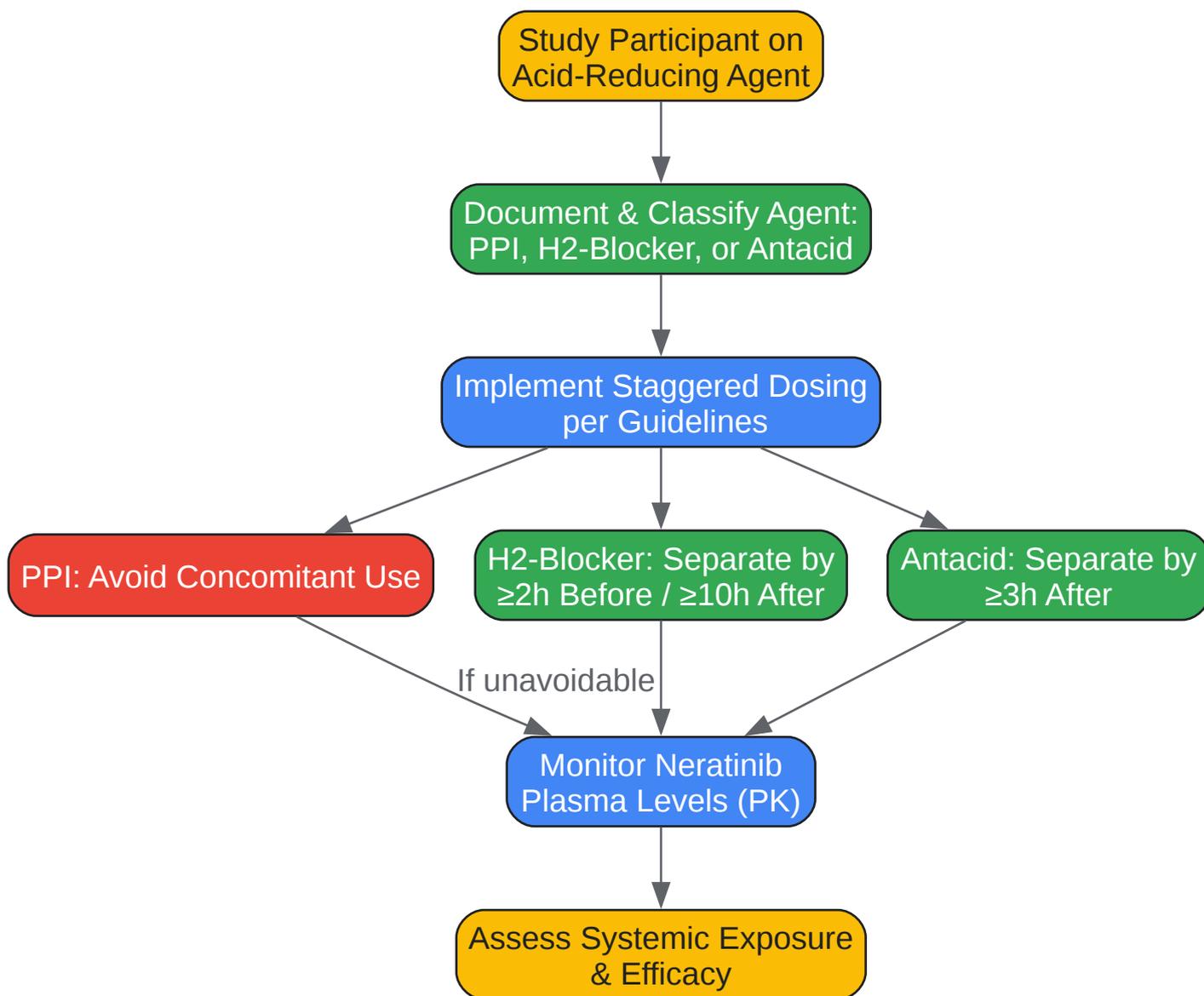
| **Proton Pump Inhibitors (PPIs)** (e.g., omeprazole, lansoprazole, dexlansoprazole) | **Avoid concomitant use.** The prolonged and potent acid suppression makes timing separation ineffective [3] [4]. | | **H₂-Receptor Antagonists** (e.g., famotidine, ranitidine) | **Stagger administration.** Administer neratinib at least **2 hours before** or **10 hours after** the H₂-receptor antagonist [3] [4]. | | **Antacids** (e.g., aluminum hydroxide, calcium carbonate) | **Stagger administration.** Administer neratinib at least **3 hours after** the antacid [3] [4]. |

Experimental & Clinical Protocol Considerations

For researchers designing studies or monitoring patients, the following protocol is essential:

- **Baseline Assessment & Screening:** Actively document the use of all acid-reducing agents (prescription and over-the-counter) during participant screening [1].
- **Participant Education & Dosing Schedule:** Provide clear instructions consistent with the management guidelines above.
 - For H₂-receptor antagonists: Take neratinib with food either **≥2 hours before** the morning dose or **≥10 hours after** the evening dose [3] [5].
 - For antacids: Take neratinib with a meal, and ensure any antacid is taken at least **3 hours later** [5] [4].
- **Pharmacokinetic Monitoring:** In a clinical trial context, consider therapeutic drug monitoring (TDM) to measure neratinib plasma concentrations, especially in participants requiring acid-reducing agents, to ensure adequate systemic exposure [1].

The diagram below illustrates the experimental workflow for studying and managing this interaction in a research or clinical setting:



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To cite this document: Smolecule. [neratinib maleate gastric acid reducing agents interaction management]. Smolecule, [2026]. [Online PDF]. Available at:
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